

4-tert-Butylphenylhydrazine hydrochloride safety data sheet (SDS) and handling precautions

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Compound of Interest

Compound Name: 4-tert-Butylphenylhydrazine
hydrochloride

Cat. No.: B151963

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An In-depth Technical Guide to the Safe Handling of 4-tert-Butylphenylhydrazine Hydrochloride

This guide is intended for researchers, scientists, and drug development professionals who handle **4-tert-Butylphenylhydrazine hydrochloride**. It provides a comprehensive overview of the safety data and handling precautions necessary to minimize risks in a laboratory or research setting.

Chemical Identification and Physical Properties

4-tert-Butylphenylhydrazine hydrochloride is an organic compound utilized in various chemical syntheses.^{[1][2]} A thorough understanding of its physical and chemical properties is fundamental to its safe handling.

Table 1: Physical and Chemical Properties of **4-tert-Butylphenylhydrazine hydrochloride**

Property	Value
Molecular Formula	C ₁₀ H ₁₇ ClN ₂ [3]
Molecular Weight	200.71 g/mol [3][4]
Appearance	White to off-white or light brown crystalline solid/powder[1][2]
Melting Point	212-216 °C (decomposes)[5]
Solubility	Soluble in polar solvents like water and alcohols[2]
Storage	Store in a cool, dry, well-ventilated area under an inert atmosphere. Keep container tightly closed.[6]

Hazard Identification and Toxicological Data

4-tert-Butylphenylhydrazine hydrochloride is classified as a hazardous substance. The following table summarizes its classification according to the Globally Harmonized System (GHS) and provides an interpretation of the associated toxicological endpoints. While specific LD50/LC50 data for this compound are not readily available in the searched literature, the GHS categories provide a reliable indication of its potential toxicity.

Table 2: GHS Hazard Classification and Toxicological Information

Hazard Class	GHS Category	Hazard Statement	Interpretation
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed[4][7]	Ingestion of the substance can cause significant adverse health effects.
Acute Toxicity, Dermal	Category 4 (potential)	H312: Harmful in contact with skin[4]	Skin contact may lead to harmful systemic effects.
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation[4][7]	Direct contact with the skin is likely to cause irritation.
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation[4][7]	Contact with the eyes can cause significant irritation.
Acute Toxicity, Inhalation	Category 4 (potential)	H332: Harmful if inhaled[4]	Inhalation of dust or aerosols may be harmful.
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation[7]	Inhalation may cause irritation to the respiratory tract.

Experimental Protocols and Safe Handling Precautions

Given the hazardous nature of **4-tert-Butylphenylhydrazine hydrochloride**, strict adherence to safety protocols is mandatory. The following procedures are based on general best practices for handling hazardous hydrazine derivatives.[8][9]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense.

- **Eye and Face Protection:** At a minimum, chemical splash-proof goggles are required. It is highly recommended to use a face shield in conjunction with goggles whenever there is a potential for splashing.[8]
- **Hand Protection:** Chemical-resistant gloves, such as nitrile or neoprene, must be worn when handling this substance.[8]
- **Skin and Body Protection:** A laboratory coat is mandatory to protect against skin contact. Ensure it is kept clean and replaced if contaminated.[8]
- **Respiratory Protection:** All handling of this compound that may generate dust or vapors must be conducted within a certified chemical fume hood.[8]

General Handling Procedures

- **Engineering Controls:** Always work within a properly functioning and certified chemical fume hood to minimize inhalation exposure.[8]
- **Procedural Steps:**
 - Before beginning work, ensure all necessary PPE is correctly worn.
 - Designate a specific area within the fume hood for handling the compound to contain any potential contamination.
 - Carefully weigh and transfer the material, using techniques that minimize the generation of dust.
 - Keep the container tightly sealed when not in use to prevent exposure to air and moisture.
 - After handling, thoroughly decontaminate the work area and any equipment used.
 - Wash hands thoroughly with soap and water after removing gloves.

Storage Requirements

- Store in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.

- Keep the container tightly closed and, as a best practice for hydrazines, store under an inert atmosphere (e.g., nitrogen or argon).[\[6\]](#)
- The storage area should be clearly marked with the appropriate hazard warnings.

Emergency Procedures

In the event of an exposure or spill, immediate and appropriate action is crucial.

Table 3: First-Aid Measures

Exposure Route	First-Aid Procedure
Inhalation	Remove the individual to fresh air. If breathing is difficult or has stopped, provide artificial respiration. Seek immediate medical attention. [10]
Skin Contact	Immediately wash the affected area with plenty of soap and water for at least 15 minutes. Remove all contaminated clothing. Seek medical attention if irritation develops or persists. [10]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do. Seek immediate medical attention. [10]
Ingestion	Do NOT induce vomiting. Rinse mouth thoroughly with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. [10]

Spill Response

- Immediately evacuate the area and restrict access.

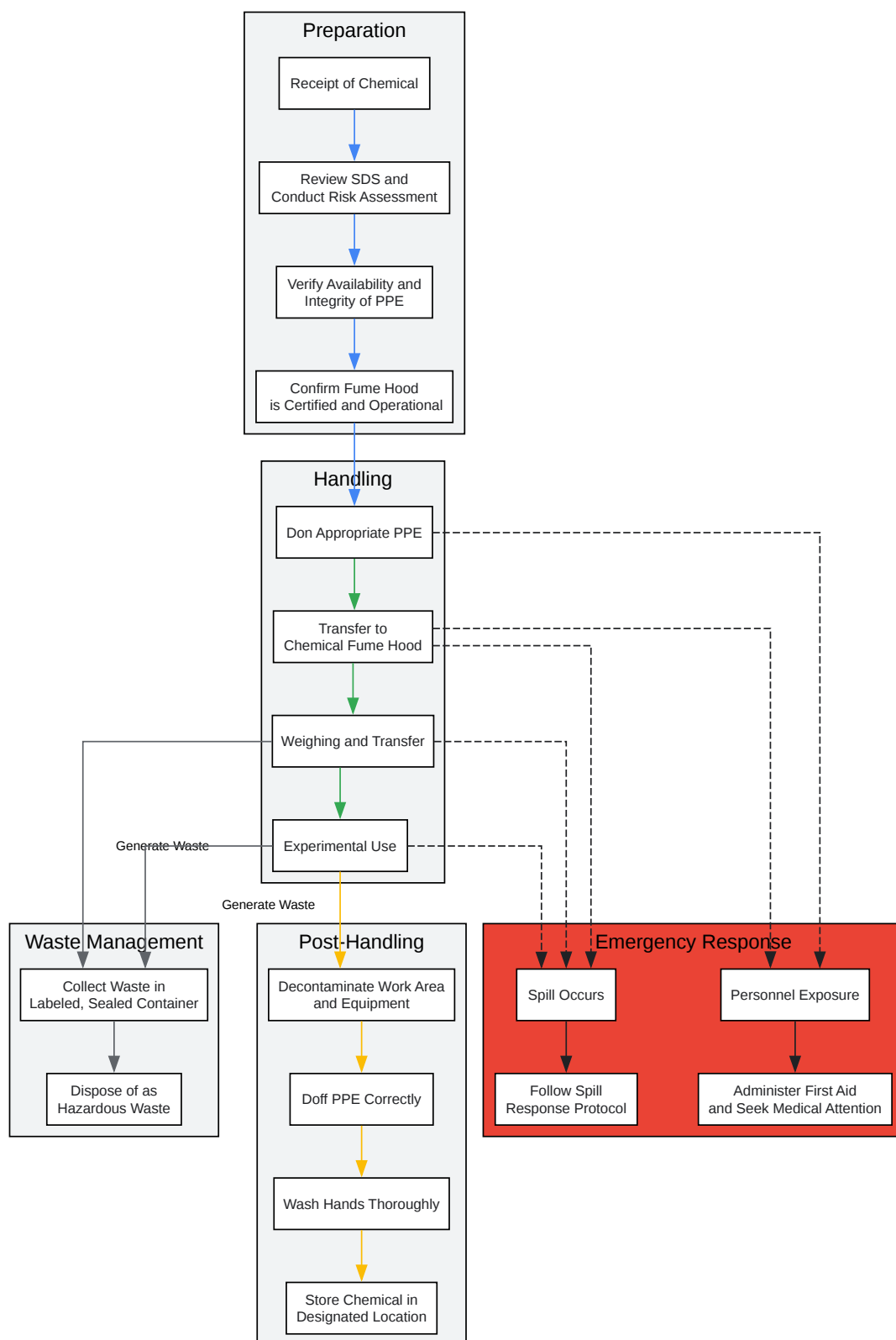
- Wear appropriate PPE, including respiratory protection, chemical-resistant gloves, and eye protection.
- For small spills, carefully sweep up the solid material, avoiding the creation of dust. Place the material into a clearly labeled, sealed container for hazardous waste disposal.
- For large spills, contact your institution's environmental health and safety department for assistance.
- Thoroughly ventilate the area after the cleanup is complete.

Disposal Considerations

Dispose of **4-tert-Butylphenylhydrazine hydrochloride** and any contaminated materials as hazardous waste. All disposal practices must be in accordance with local, state, and federal regulations. Do not dispose of this chemical down the drain or in the general trash.

Logical Workflow for Safe Handling

The following diagram illustrates the key decision points and procedures for the safe handling of **4-tert-Butylphenylhydrazine hydrochloride** from receipt to disposal.



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Caption: Safe handling workflow for **4-tert-Butylphenylhydrazine hydrochloride**.

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